

# N6-Dimethylaminomethylidene isoguanosine chemical structure and properties

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## Compound of Interest

Compound Name: *N6-Dimethylaminomethylidene  
isoguanosine*

Cat. No.: *B14083231*

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## An In-depth Technical Guide to N6-Dimethylaminomethylidene Isoguanosine

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential synthesis of **N6-Dimethylaminomethylidene isoguanosine**. It is intended for researchers, scientists, and professionals involved in drug development and nucleoside chemistry. While this specific modified nucleoside is cataloged, detailed experimental data in publicly accessible literature is limited. This guide compiles the available information and presents a theoretical framework for its synthesis and potential biological role based on related compounds.

## Chemical Structure and Properties

**N6-Dimethylaminomethylidene isoguanosine** is a purine nucleoside analog. It is a derivative of isoguanosine, an isomer of guanosine, featuring a dimethylaminomethylidene group attached to the exocyclic amino group at the N6 position. This modification can significantly alter the molecule's chemical properties and biological activity compared to its parent compound, isoguanosine.

The chemical structure of **N6-Dimethylaminomethylidene isoguanosine** is presented below:

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Figure 1: Chemical Structure of **N6-Dimethylaminomethylidene isoguanosine**.

## Physicochemical Properties

Quantitative experimental data for **N6-Dimethylaminomethylidene isoguanosine** is not extensively available in the reviewed literature. However, key identifiers and calculated properties are summarized in the table below. For comparison, properties of the parent compound, Isoguanosine, are also included.

Property	N6-Dimethylaminomethylidene isoguanosine	Isoguanosine
CAS Number	156706-72-8[1]	1818-71-9[2]
Molecular Formula	C13H18N6O5[1]	C10H13N5O5[2]
Molecular Weight	338.32 g/mol [1]	283.24 g/mol [2]
IUPAC Name	N'-[9-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-2-oxo-1H-purin-6-yl]-N,N-dimethylmethanimidamide	6-amino-9-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-1H-purin-2-one[2]
Melting Point	Data not available	Data not available
Boiling Point	Data not available	Data not available
Solubility	Data not available	Soluble in 1 M NaOH[3]

## Synthesis and Experimental Protocols

A detailed experimental protocol for the synthesis of **N6-Dimethylaminomethylidene isoguanosine** is not explicitly described in the available literature. However, a plausible synthetic route can be inferred from the known reactivity of isoguanosine and the common use of N,N-Dimethylformamide dimethyl acetal (DMFDMA) as a reagent for the formylation of primary and secondary amines to form dimethylaminomethylidene derivatives.

### Proposed Synthetic Protocol

The synthesis would likely involve the direct reaction of isoguanosine with N,N-Dimethylformamide dimethyl acetal. This reagent serves as a source of the dimethylaminomethylidene group.

Reaction:

Isoguanosine + N,N-Dimethylformamide dimethyl acetal → **N6-Dimethylaminomethylidene isoguanosine**

Reagents and Solvents:

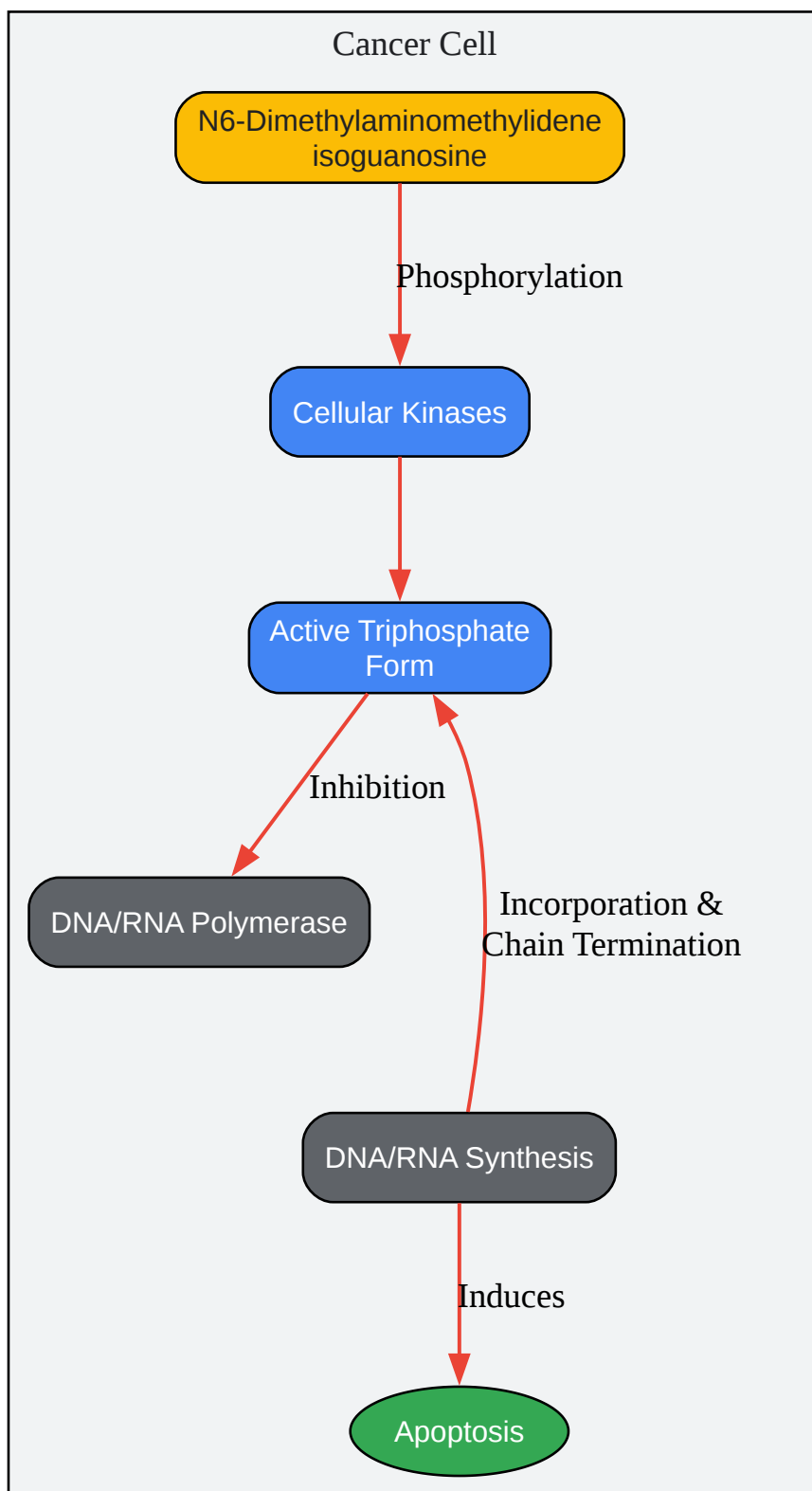
- Isoguanosine: The starting nucleoside.
- N,N-Dimethylformamide dimethyl acetal (DMFDMA): The formylating agent. It is a colorless to pale yellow liquid with a molecular weight of 119.16 g/mol <sup>[4]</sup> It is soluble in organic solvents.<sup>[4]</sup>
- Solvent: A dry, aprotic solvent such as Dimethylformamide (DMF) or Dioxane would be suitable for this reaction to prevent hydrolysis of the acetal.

Methodology:

- Isoguanosine would be dissolved in a suitable anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- An excess of N,N-Dimethylformamide dimethyl acetal would be added to the solution.

- The reaction mixture would be stirred at room temperature or gently heated to facilitate the reaction.
- The progress of the reaction would be monitored by a suitable chromatographic technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, the solvent and excess reagent would be removed under reduced pressure.
- The resulting crude product would be purified using column chromatography on silica gel to yield pure **N6-Dimethylaminomethylidene isoguanosine**.

## Proposed Synthesis Workflow Diagram



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- To cite this document: BenchChem. [N6-Dimethylaminomethylidene isoguanosine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14083231#n6-dimethylaminomethylidene-isoguanosine-chemical-structure-and-properties]

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